



Application Notes & Protocols: Using Berninamycin B as a Probe for Ribosomal Function

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Compound of Interest		
Compound Name:	Berninamycin B	
Cat. No.:	B15175449	Get Quote

Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Berninamycin is a thiopeptide antibiotic produced by Streptomyces bernensis.[1] It belongs to a class of ribosomally synthesized and post-translationally modified peptides (RiPPs) known for their complex structures, featuring a unique oxazolyl-thiazolyl-pyridine core within a 35-membered macrocycle.[2][3] Berninamycin exhibits potent activity against Gram-positive bacteria, including clinically significant strains like methicillin-resistant Staphylococcus aureus (MRSA).[2] Its specific mode of action, which involves targeting a precise location on the bacterial ribosome, makes it an invaluable tool for researchers studying the mechanics of protein synthesis, ribosome structure-function relationships, and for developing novel antimicrobial agents.

2. Mechanism of Action

Berninamycin exerts its antibiotic effect by inhibiting bacterial protein synthesis.[4] Its mechanism is highly specific, providing a clear point of intervention for probing ribosomal function.

 Target Site: The primary target of Berninamycin is the 50S subunit of the bacterial 70S ribosome.[2][5]

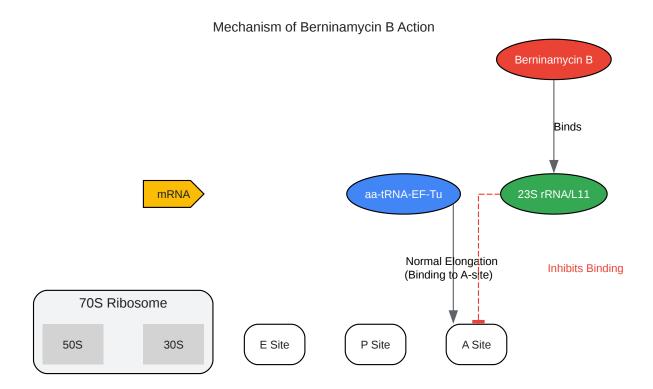




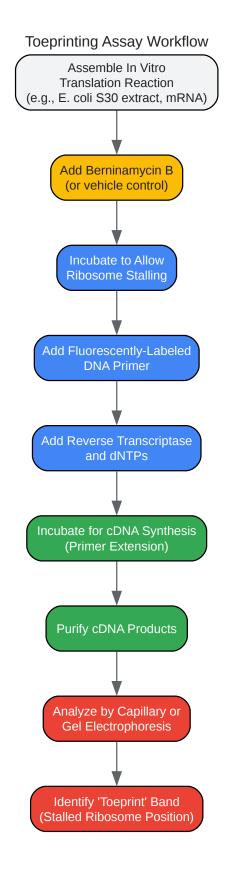


- Binding Pocket: It binds to a conserved region of the 23S ribosomal RNA (rRNA) in a complex with ribosomal protein L11.[1][5] This binding site is also the target for the related thiopeptide antibiotic, thiostrepton.[1]
- Inhibitory Effect: By binding to the 23S/L11 complex, Berninamycin affects the function of the ribosomal A-site (aminoacyl-tRNA binding site).[1][5] This interaction sterically hinders the binding of elongation factors (such as EF-Tu) to the ribosome, thereby preventing the delivery of aminoacyl-tRNA to the A-site and halting the elongation phase of protein synthesis.[2]









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- To cite this document: BenchChem. [Application Notes & Protocols: Using Berninamycin B as a Probe for Ribosomal Function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175449#using-berninamycin-b-as-a-probe-for-ribosomal-function]

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